

A Comprehensive Technical Guide to the Pentacyclic Triterpenoid: Olean-12-en-3-one

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Compound of Interest

Compound Name: *Olean-12-en-3-one*

Cat. No.: *B196042*

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Introduction and Classification

Olean-12-en-3-one is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class.^[1] Triterpenoids are a large and structurally diverse class of natural products derived from the cyclization of squalene.^[2] Pentacyclic triterpenoids are characterized by a core structure of five fused rings. The oleanane skeleton is a common and well-studied framework within this class, known for its wide range of biological activities.^{[2][3]}

Olean-12-en-3-one is defined by the oleanane backbone with a ketone group at the C-3 position and a double bond between carbons 12 and 13.^[1] It is found in various plant species, including those from the genera *Ilex* and *Quercus*.^{[1][2]} This compound also serves as a crucial intermediate in the semisynthesis of more complex and potent bioactive molecules, often derived from the more abundant oleanolic acid through oxidation of the C-3 hydroxyl group.^[1]

Chemical and Physical Properties

The fundamental physicochemical properties of **Olean-12-en-3-one** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O	[4]
Molecular Weight	424.7 g/mol	[4]
IUPAC Name	(6aR,6bS,8aR,12aS,14aR,14bR)-4,4,6a,6b,8a,11,11,14b-octamethyl-2,4a,5,6,7,8,9,10,12,12a,14,14a-dodecahydro-1H-picen-3-one	[4]
PubChem CID	6454747	[4]
CAS Number	638-97-1	[2]

Biological Activities and Pharmacological Potential

Olean-12-en-3-one and its structural relatives, the oleanane triterpenoids, exhibit a broad spectrum of pharmacological activities. While research on **Olean-12-en-3-one** itself is ongoing, the activities of closely related compounds provide strong indicators of its potential. The oleanane scaffold is associated with anti-inflammatory, antioxidant, hepatoprotective, and anticancer properties.[\[5\]](#)

Synthetic oleanane triterpenoids, which often use oleanolic acid (and by extension, its oxidized form, **Olean-12-en-3-one**) as a starting material, have shown potent biological effects at nanomolar concentrations.[\[5\]](#) For instance, derivatives of oleanolic acid have been shown to induce cell differentiation and apoptosis in cancer cell lines and suppress inflammatory responses.[\[6\]](#)[\[7\]](#)

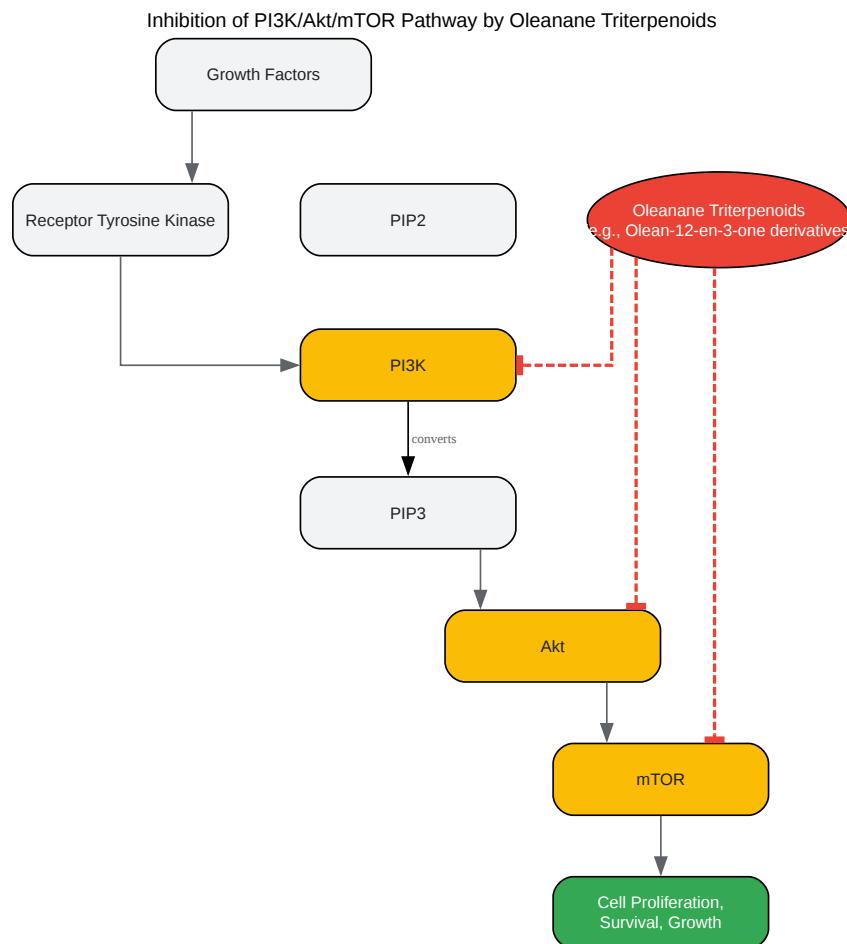
A summary of the biological activities of some oleanane triterpenoid derivatives is presented below.

Compound/Derivative	Activity	Cell Line/Model	IC50 / Concentration	Source
Olean-12-eno[2,3-c][1][2]oxadiazol-28-oic acid (OEOA)	Anti-proliferative, G1 cell cycle arrest	K562, HEL, Jurkat leukemia cells	Effective at μ M concentrations	[6]
2-Cyano-3,12-dioxoleane-1,9-dien-28-oic acid (CDDO)	Anti-proliferative	MCF-7 breast carcinoma	Nanomolar range	
Acetylated oleanane derivatives	Anti-Hepatitis B Virus	HepG2 2.2.15 cells	IC50 values ranging from 5.3 to 38.5 μ M	[8]
Olean-12-ene-3,11-dione	Anti-inflammatory	In vitro models	Not specified	

Molecular Mechanisms and Signaling Pathways

Oleanolic acid and its derivatives are known to modulate multiple cell signaling pathways, which are crucial for their therapeutic effects.[9] A key pathway influenced by these compounds is the PI3K/Akt/mTOR signaling cascade, which is often dysregulated in cancer and inflammatory diseases.[5][9] Oleanane triterpenoids can inhibit this pathway, leading to downstream effects such as cell cycle arrest and apoptosis.[9]

The diagram below illustrates the logical flow of the inhibitory action of oleanane triterpenoids on the PI3K/Akt/mTOR pathway.

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